

Essential Safety and Logistical Information for Handling Fmoc-Gly-OH-13C

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Compound of Interest

Compound Name: Fmoc-Gly-OH-13C

Cat. No.: B1627281

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling and disposal of **Fmoc-Gly-OH-13C**, a stable isotope-labeled amino acid derivative.

Chemical and Physical Properties

Property	Value
Chemical Formula	C ₁₇ H ₁₅ NO ₄ (with ¹³ C enrichment)
Molecular Weight	Approximately 298.3 g/mol (will vary slightly based on the number of ¹³ C atoms)
Appearance	White powder
Melting Point	174-175 °C
Storage Temperature	2-8°C

Hazard Identification and Safety Precautions

Fmoc-Gly-OH is not classified as a hazardous substance according to available Safety Data Sheets (SDS).^{[1][2]} However, as with any chemical, it should be handled with care in a laboratory setting. The Carbon-13 isotope is stable and non-radioactive, therefore it does not

pose any additional radiological hazard, and no special precautions are required beyond those for the unlabeled compound.[3][4]

Potential hazards, although not meeting GHS classification criteria in many reports, may include:

- May be harmful if swallowed, in contact with skin, or inhaled.[5]
- May cause skin, eye, and respiratory tract irritation.[1][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to ensure safe handling of **Fmoc-Gly-OH-13C**:

PPE Category	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[6]
Eye/Face Protection	Safety glasses with side-shields or goggles.[6]
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal use with adequate ventilation. If dust is generated, a dust mask (e.g., N95) may be used.[1]

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure the work area (e.g., chemical fume hood, benchtop) is clean and uncluttered.
 - Verify that a calibrated weighing balance is available.
 - Have all necessary equipment (spatulas, weighing paper, vials) and PPE readily accessible.

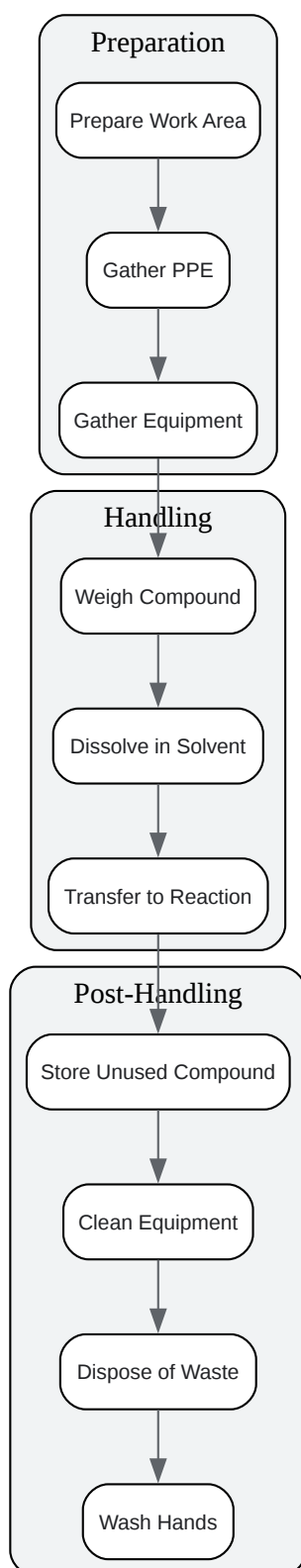
- Weighing and Aliquoting:
 - Perform weighing and aliquoting in a well-ventilated area or a chemical fume hood to minimize inhalation of any airborne powder.
 - Use a spatula to carefully transfer the desired amount of **Fmoc-Gly-OH-13C** from the storage container to weighing paper or a suitable vessel.
 - Avoid creating dust.
- Dissolution:
 - Add the appropriate solvent to the vessel containing the **Fmoc-Gly-OH-13C**.
 - Gently swirl or vortex the mixture to dissolve the solid.
- Reaction Setup:
 - Transfer the dissolved compound to the reaction vessel using appropriate laboratory techniques (e.g., pipette, cannula).
- Post-Handling:
 - Tightly seal the main storage container of **Fmoc-Gly-OH-13C** and return it to the recommended storage conditions (2-8°C).
 - Clean all equipment used during the process.
 - Properly dispose of any contaminated consumables.
 - Wash hands thoroughly after handling the compound.

Disposal Plan

The disposal of **Fmoc-Gly-OH-13C** should be in accordance with local, state, and federal regulations for non-hazardous chemical waste.^[1] As a stable isotope-labeled compound, it does not require special disposal procedures for radioactive waste.^{[4][7]}

- Solid Waste: Collect unused solid **Fmoc-Gly-OH-13C** and any contaminated disposable items (e.g., weighing paper, gloves) in a designated, labeled waste container.
- Liquid Waste: Collect solutions containing **Fmoc-Gly-OH-13C** in a designated, labeled liquid waste container.

Experimental Workflow for Handling **Fmoc-Gly-OH-13C**



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Caption: Workflow for the safe handling of **Fmoc-Gly-OH-13C**.

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